

Cross-species comparison of Galanin (1-19) activity (human vs rat)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Galanin (1-19), human

Cat. No.: B15507656

[Get Quote](#)

A Comparative Analysis of Human vs. Rat Galanin (1-19) Activity

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the biological activity of the N-terminal fragment (1-19) of Galanin in humans and rats. Due to the critical role of Galanin in a multitude of physiological processes, including neurotransmission, hormone secretion, and pain perception, understanding species-specific differences is paramount for translational research and drug development. This document summarizes available quantitative data, outlines key experimental methodologies, and visualizes relevant biological pathways and workflows.

While a comprehensive, head-to-head comparison of human versus rat Galanin (1-19) across all receptor subtypes is not extensively documented in a single study, this guide synthesizes the available data from multiple sources to provide the most complete comparison possible. It is important to note the high degree of amino acid sequence homology between human and rat Galanin receptors: GALR1 (93%), GALR2 (92%), and GALR3 (89-90%).^{[1][2]}

Quantitative Data Summary

The following tables summarize the available binding affinity and potency data for Galanin (1-19) and the full-length Galanin peptides in human and rat systems. This data is essential for interpreting experimental results and for the design of species-specific pharmacological tools.

Table 1: Binding Affinity of Galanin (1-19) at Galanin Receptors

Ligand	Receptor	Species	Assay Type	Parameter	Value	Reference
Human Galanin (1-19)	GALR1	Human	Radioligand Binding	pIC50	9.5	[3]
Rat/Mouse Galanin (1-19)	GALR3	Rat	Radioligand Binding	pKi	8.2	

Data for a direct comparison of human and rat Galanin (1-19) on all receptor subtypes is limited. The table reflects the currently available public data.

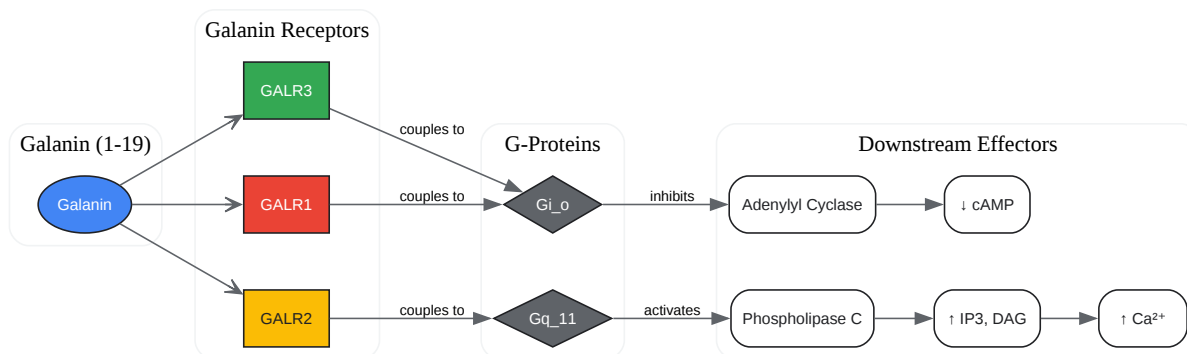
Table 2: Binding Affinity of Full-Length Galanin at Galanin Receptors

Ligand	Receptor	Species	Assay Type	Parameter	Value (nM)	Reference
Human Galanin	GALR2	Human	Radioligand Binding	Kd	0.3	[4]
Porcine Galanin	GALR3	Human	Radioligand Binding	IC50	12	[4]
Human Galanin	GALR3	Human	Radioligand Binding	IC50	75	[4]

This data for full-length galanin peptides provides insight into the potential species-specific interactions with the receptors.

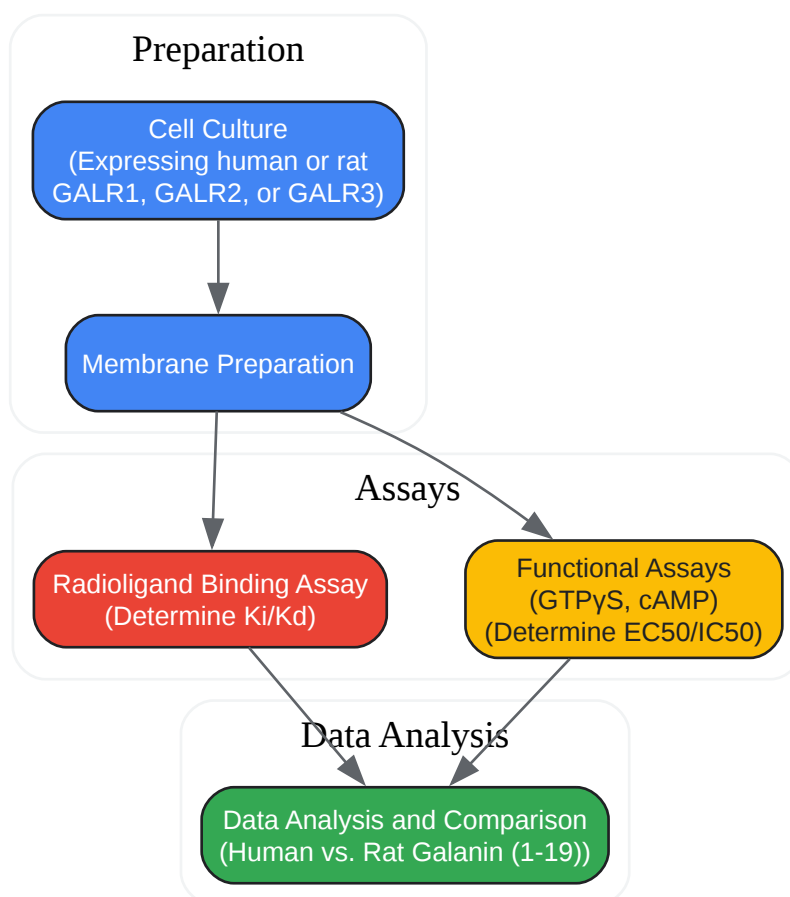
Signaling Pathways and Experimental Workflow

To visually represent the biological context and experimental approaches, the following diagrams have been generated using Graphviz (DOT language).



[Click to download full resolution via product page](#)

Caption: Differential G-protein coupling of Galanin receptors.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Galanin Receptors and Ligands - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Engineering Galanin Analogues that Discriminate Between GalR1 and GalR2 Receptor Subtypes and Exhibit Anticonvulsant Activity Following Systemic Delivery - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 4. Molecular characterization and expression of cloned human galanin receptors GALR2 and GALR3 - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Cross-species comparison of Galanin (1-19) activity (human vs rat)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15507656#cross-species-comparison-of-galanin-1-19-activity-human-vs-rat>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com